

Application Notes and Protocols for hCAIX-IN-8 in Cell Culture

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Compound of Interest

Compound Name: hCAIX-IN-8

Cat. No.: B12404601

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of **hCAIX-IN-8**, a potent and selective inhibitor of human carbonic anhydrase IX (CAIX), in a variety of cell culture-based assays. The protocols outlined below are designed to assist researchers in investigating the anti-proliferative, anti-metastatic, and pro-apoptotic effects of this compound.

Introduction

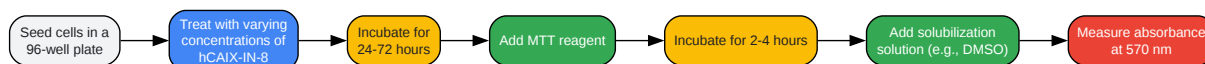
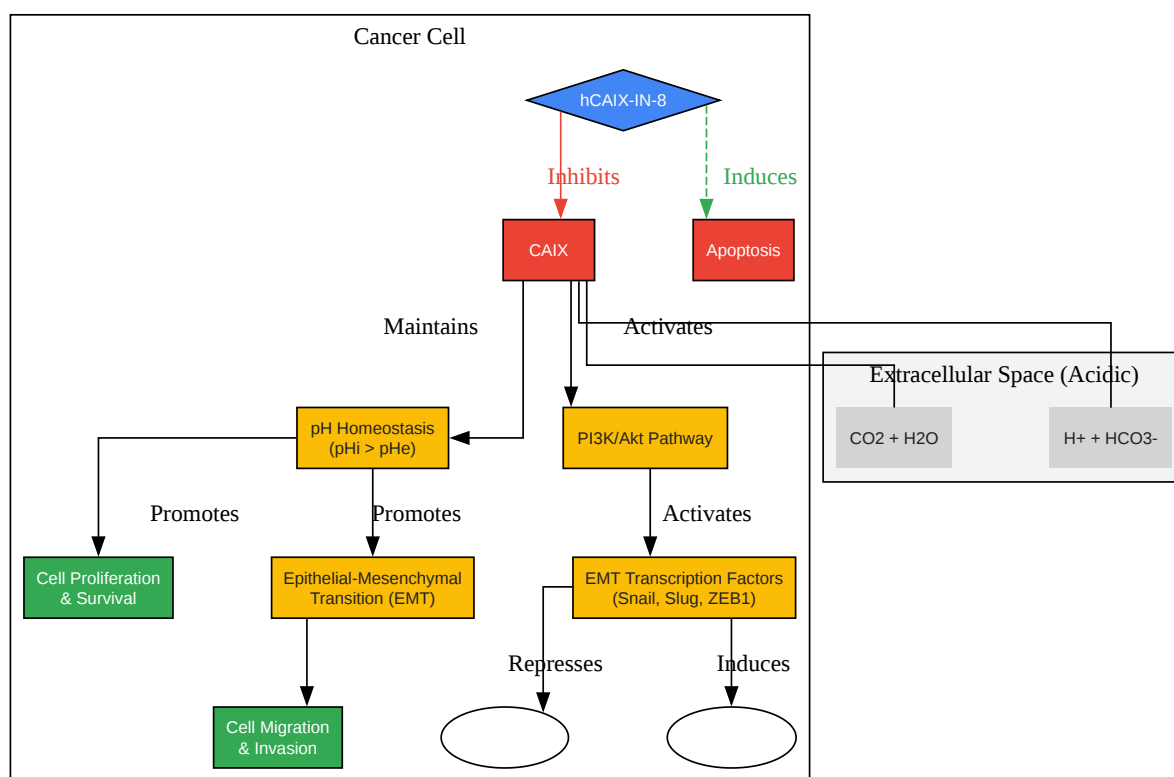
Carbonic anhydrase IX (CAIX) is a transmembrane enzyme that is highly overexpressed in a wide range of solid tumors and is often associated with hypoxic conditions. Its role in maintaining pH homeostasis in the acidic tumor microenvironment is crucial for cancer cell survival, proliferation, and metastasis. **hCAIX-IN-8** is a small molecule inhibitor designed to selectively target the enzymatic activity of CAIX, thereby disrupting these vital cellular processes in cancer cells. This document provides detailed protocols for evaluating the efficacy of **hCAIX-IN-8** in vitro.

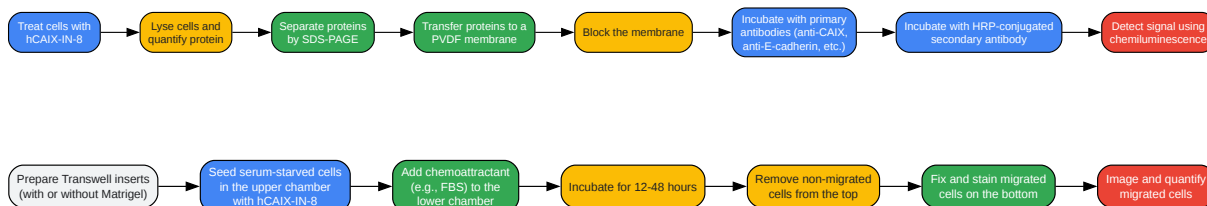
Mechanism of Action

hCAIX-IN-8 selectively inhibits the catalytic activity of human CAIX. This inhibition disrupts the enzyme's ability to hydrate carbon dioxide to bicarbonate and protons, leading to an increase in intracellular acidity and a decrease in the extracellular pH. This disruption of pH homeostasis can trigger a cascade of cellular events, including the induction of apoptosis and the inhibition

of signaling pathways that promote cell proliferation and migration, such as the epithelial-to-mesenchymal transition (EMT).

Signaling Pathway of CAIX Inhibition by hCAIX-IN-8





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